

Application Note & Protocol: High-Sensitivity Quantification of Estrone in Human Adipose Tissue

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Compound of Interest

Compound Name: Estrone
CAS No.: 19973-76-3
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Abstract

Adipose tissue is a critical site for the synthesis and storage of estrogens, particularly **estrone** (E1), which is the most abundant estrogen after menopause.[1] The accurate quantification of **estrone** in this complex, lipid-rich matrix is essential for research into endocrinology, obesity, and hormone-dependent cancers.[2][3] Traditional immunoassays often lack the specificity required for precise measurement, while the high lipid content of adipose tissue poses significant challenges for sample preparation.[2][4] This document provides a comprehensive guide to a robust and validated method for the sample preparation and analysis of **estrone** in adipose tissue, leveraging a combination of liquid-liquid extraction (LLE) and solid-phase extraction (SPE) for sample clean-up, followed by highly sensitive detection using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The principles, detailed protocols, and performance characteristics are outlined to equip researchers with a reliable workflow for their studies.

Introduction: The Significance of Adipose-Derived Estrone

Adipose tissue is not merely a passive energy storage depot but a dynamic endocrine organ.[5][6] It is a primary site of extragonadal steroidogenesis, converting androgens into estrogens via the enzyme aromatase.[4][7] In postmenopausal women, where ovarian estrogen production has ceased, the conversion of androstenedione to **estrone** in adipose tissue becomes the main source of endogenous estrogens.[8][9] Consequently, elevated levels of **estrone** in this tissue are linked to various physiological and pathological states, making its accurate measurement a key objective in clinical and developmental research.

The analytical challenge lies in isolating the low-concentration, lipophilic **estrone** from an overwhelmingly lipid-rich and complex biological matrix.[10][11] A multi-stage purification strategy is imperative to remove interfering substances that can compromise the accuracy of sensitive analytical techniques like mass spectrometry.[12][13] Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for steroid analysis due to its superior specificity and sensitivity compared to immunoassays.[2][14] This guide details a method that combines effective lipid removal with the analytical power of LC-MS/MS.

Principle of the Method

The workflow is designed to systematically isolate **estrone** from adipose tissue while minimizing matrix effects and maximizing recovery. The core principle involves:

- **Mechanical Homogenization:** The fibrous and lipid-dense structure of adipose tissue is disrupted to release intracellular components, including **estrone**.
- **Internal Standard Spiking:** A stable isotope-labeled version of **estrone** (e.g., $^{13}\text{C}_3$ -**Estrone**) is added at the beginning of the process. This is crucial for correcting for analyte loss during the multi-step preparation and for accurate quantification by normalizing the signal of the endogenous analyte to that of the internal standard.
- **Liquid-Liquid Extraction (LLE):** An organic solvent is used to partition the lipophilic **estrone** away from the aqueous components of the tissue homogenate.

- Solid-Phase Extraction (SPE): The extract from the LLE is further purified using an SPE cartridge. This step is critical for removing remaining lipids and other interfering compounds that co-extracted with **estrone**.[\[15\]](#)
- Analysis by LC-MS/MS: The purified extract is analyzed using LC-MS/MS. The liquid chromatography step separates **estrone** from other remaining molecules, and the tandem mass spectrometer provides highly specific and sensitive detection and quantification.[\[2\]](#)[\[16\]](#)
In some cases, derivatization may be employed to enhance ionization efficiency and further improve sensitivity.[\[2\]](#)[\[17\]](#)

Caption: Overall workflow for **estrone** analysis in adipose tissue.

Materials and Reagents

- Solvents: HPLC or MS-grade methanol, acetonitrile, dichloromethane, ethyl acetate, ethanol, hexane.
- Reagents: Formic acid, ammonium hydroxide, sodium bicarbonate.
- Standards: **Estrone** (E1) certified standard, $^{13}\text{C}_3$ -**Estrone** (or other stable isotope-labeled E1) as internal standard (IS).
- Homogenization: Bead beater (e.g., Bullet Blender) with stainless steel beads or Dounce homogenizer.[\[18\]](#)[\[19\]](#)
- Extraction Columns: Solid-Phase Extraction (SPE) cartridges (e.g., Sep-Pak C18, 2g).[\[16\]](#)
- Equipment: Centrifuge, nitrogen evaporator, vortex mixer, analytical balance, LC-MS/MS system.

Detailed Protocols

PART A: Sample Homogenization and Internal Standard Spiking

Causality: This initial step is critical for breaking down the cellular structure of the adipose tissue to ensure the efficient extraction of **estrone**. Adding the internal standard at this earliest

stage is paramount for accurate quantification, as it experiences the same potential for loss as the target analyte throughout the entire sample preparation process.

- Accurately weigh approximately 500 mg of frozen adipose tissue.
- Place the tissue into a 2 mL homogenization tube containing stainless steel beads or into a pre-cooled glass Dounce homogenizer.[\[18\]](#)
- Add the internal standard (e.g., 5 ng of $^{13}\text{C}_3$ -**Estrone** in a small volume of methanol).
- Add 1 mL of a suitable homogenization buffer (e.g., phosphate buffer or simply an ethanol:ethyl acetate (1:1) mixture).[\[16\]](#)
- Homogenize the tissue until a uniform slurry is obtained. If using a bead beater, process for 2-3 cycles of 3 minutes each. If using a Dounce homogenizer, perform 10-15 strokes.[\[18\]](#)
- Centrifuge the homogenate at 10,000 x g for 10 minutes at 4°C to pellet cellular debris.[\[20\]](#)

PART B: Liquid-Liquid Extraction (LLE)

Causality: LLE provides the first major purification step. By using an organic solvent immiscible with the aqueous phase of the homogenate, the nonpolar **estrone** is selectively partitioned into the organic layer, separating it from polar molecules like proteins and salts.

- Transfer the supernatant from the homogenization step to a clean glass tube.
- Add 5 mL of an organic extraction solvent (e.g., dichloromethane or a hexane:ethyl acetate mixture).[\[21\]](#)
- Vortex vigorously for 2 minutes to ensure thorough mixing and partitioning.
- Centrifuge at 3,000 x g for 10 minutes to separate the aqueous and organic phases.
- Carefully collect the lower organic layer (if using dichloromethane) or the upper organic layer (if using hexane:ethyl acetate) and transfer it to a new tube.
- Repeat the extraction (steps 2-5) on the remaining aqueous layer to maximize recovery, combining the organic extracts.

PART C: Solid-Phase Extraction (SPE) Clean-up

Causality: While LLE removes polar interferences, many lipids are co-extracted with **estrone**. SPE using a reverse-phase sorbent (like C18) is essential for removing these remaining nonpolar, interfering compounds.^{[11][12]} The lipids have a stronger affinity for the C18 sorbent than **estrone** under specific solvent conditions, allowing for the selective elution of the target analyte.

- Evaporation: Dry the combined organic extracts under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried extract in 1 mL of a methanol/water solution (e.g., 20% Methanol).^[16]
- SPE Column Conditioning:
 - Wash a C18 SPE cartridge with 5 mL of methanol.
 - Equilibrate the cartridge with 5 mL of HPLC-grade water. Do not let the column run dry.
- Sample Loading: Load the reconstituted sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 5 mL of a low-organic solvent solution (e.g., 40% methanol in water) to elute any remaining polar impurities while retaining **estrone** and lipids.
- Elution: Elute the **estrone** from the cartridge using 5 mL of a high-organic solvent (e.g., 100% methanol or acetonitrile). The bulk of the highly nonpolar lipids will remain on the column.
- Final Evaporation: Dry the eluted fraction under a stream of nitrogen.
- Final Reconstitution: Reconstitute the final dried extract in 100 µL of the initial LC mobile phase (e.g., 50:50 acetonitrile:water) for injection into the LC-MS/MS system.

Caption: Detailed LLE and SPE sample preparation workflow.

PART D: LC-MS/MS Analysis

Causality: LC-MS/MS provides the ultimate in selectivity and sensitivity. The liquid chromatography (LC) component separates **estrone** from any remaining isomers or closely related compounds based on their chemical properties and interaction with the column. The tandem mass spectrometer (MS/MS) then acts as a highly specific detector, first selecting the parent ion of **estrone** (by its mass-to-charge ratio), fragmenting it, and then detecting a specific fragment ion. This parent-fragment transition is unique to **estrone**, virtually eliminating false positives.

- LC System: UHPLC system with a C18 analytical column.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: A typical gradient would run from 40% B to 95% B over several minutes to ensure separation.
- MS System: Triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.
- Ionization: Electrospray Ionization (ESI), typically in positive or negative mode depending on the specific method and whether derivatization was used.
- MRM Transitions: Monitor at least two specific transitions for both endogenous **estrone** and the internal standard to ensure confident identification and quantification.

Method Performance & Data Presentation

The reliability of any analytical method must be rigorously validated.^[10] The described workflow, when properly executed, yields high accuracy and precision.

Parameter	Typical Value	Rationale
Recovery	85-110%	Indicates the efficiency of the extraction process. Measured by comparing spiked samples to standards.[7]
Intra-assay Precision (%CV)	< 10%	Measures the reproducibility of results within the same analytical run.[1]
Inter-assay Precision (%CV)	< 15%	Measures the reproducibility of results across different analytical runs.[1]
Limit of Quantitation (LOQ)	1-15 pg/sample	The lowest amount of estrone that can be reliably quantified with acceptable precision and accuracy.[2][22]
Linearity (R ²)	> 0.99	Demonstrates a proportional response of the instrument across a range of concentrations.

Optional: Derivatization for Enhanced Sensitivity

For applications requiring ultra-low detection limits, chemical derivatization can be employed either for GC-MS or LC-MS/MS analysis.

- For GC-MS: **Estrone** must be derivatized to increase its volatility. Silylating agents like N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) are commonly used to replace active hydrogens with a trimethylsilyl (TMS) group.[23][24]
- For LC-MS/MS: While not always necessary, derivatization can significantly improve ionization efficiency in ESI-MS. Reagents like 1-(2,4-dinitro-5-fluorophenyl)-4-methylpiperazine (PPZ) can be used to add a permanently charged group to the **estrone** molecule, boosting the signal by orders of magnitude.[2][17]

Conclusion

The quantification of **estrone** in adipose tissue is a challenging but achievable task with the right methodology. The combination of liquid-liquid extraction and solid-phase extraction provides a robust sample preparation strategy to overcome the difficulties presented by the lipid-rich matrix. When coupled with the specificity and sensitivity of LC-MS/MS, this workflow provides researchers with a reliable and accurate tool to investigate the role of adipose-derived estrogens in health and disease.

References

- Faupel-Badger, J. M., et al. (2014). Simultaneous quantification of estrogens and glucocorticoids in human adipose tissue by liquid-chromatography-tandem mass spectrometry. *Journal of Chromatography B*, 971, 43-50. Available at: [\[Link\]](#)
- Vihma, V., et al. (2016). Quantitative determination of **estrone** by liquid chromatography-tandem mass spectrometry in subcutaneous adipose tissue from the breast in postmenopausal women. *The Journal of Steroid Biochemistry and Molecular Biology*, 155(Pt A), 126-131. Available at: [\[Link\]](#)
- Kushnir, M. M., et al. (2014). Current strategies for quantification of estrogens in clinical research. *Steroids*, 82, 49-56. Available at: [\[Link\]](#)
- Szewczyk, R., et al. (n.d.). Sensitive quantitative LC-MS/MS method of steroid hormones determination in adipose tissue as a helpful tool in obesity research. *LabExperts*. Available at: [\[Link\]](#)
- Derivatization and Separation of Natural Estrogens (**estrone**, 17 β -estradiol, and estriol) Using Gas Chromatography with Flame. (n.d.). Eastern Illinois University. Available at: [\[Link\]](#)
- Nakamura, Y., et al. (2006). Highly sensitive determination of **estrone** and estradiol in human serum by liquid chromatography-electrospray ionization tandem mass spectrometry. *Journal of Chromatography B*, 834(1-2), 143-149. Available at: [\[Link\]](#)
- Deslypere, J. P., et al. (1985). Fat tissue: a steroid reservoir and site of steroid metabolism. *The Journal of Clinical Endocrinology & Metabolism*, 61(3), 564-570. Available at: [\[Link\]](#)

- Sasano, H., et al. (2012). An Innovative LC-MS/MS-Based Method for Determining CYP17 and CYP19 Activity in the Adipose Tissue of Pre- and Postmenopausal and Ovariectomized Women. The Journal of Clinical Endocrinology & Metabolism, 97(7), E1315-E1322. Available at: [\[Link\]](#)
- Temerdashev, A., et al. (2022). GC-MS/MS Determination of Steroid Hormones in Urine Using Solid-Phase Derivatization as an Alternative to Conventional Methods. Molecules, 27(18), 5796. Available at: [\[Link\]](#)
- Baker, D., et al. (n.d.). Determination of **Estrone** and Estradiol using GC-MS/MS in Negative Chemical Ionization Mode (NCI). Thermo Electron Corporation. Available at: [\[Link\]](#)
- Noppe, H., et al. (2008). Novel analytical methods for the determination of steroid hormones in edible matrices. Analytica Chimica Acta, 611(1), 1-16. Available at: [\[Link\]](#)
- Remage-Healey, L., et al. (2011). Combined Liquid and Solid-Phase Extraction Improves Quantification of Brain Estrogen Content. Frontiers in Neuroanatomy, 5, 57. Available at: [\[Link\]](#)
- Biotage. (n.d.). Extraction of **Estrone** and Estradiol Human Serum SLE+. Application Note AN860.V.2. Available at: [\[Link\]](#)
- Vihma, V., et al. (2015). Quantitative determination of **estrone** by liquid chromatography-tandem mass spectrometry in subcutaneous adipose tissue from the breast in postmenopausal women. University of Helsinki. Available at: [\[Link\]](#)
- Adipose tissue homogenization. (n.d.). ResearchGate. Available at: [\[Link\]](#)
- Li, D., & Park, S. (2015). Derivatization Procedures for Detection of Estrogenic Chemicals by Gas Chromatography/Mass Spectrometry. Journal of Chromatographic Science, 53(7), 1033-1041. Available at: [\[Link\]](#)
- Lu, M., et al. (2014). De Novo Synthesis of Steroids and Oxysterols in Adipocytes. The Journal of Biological Chemistry, 289(2), 1099-1110. Available at: [\[Link\]](#)
- Sterlitech Corporation. (2011). Solid Phase Extraction for Steroid Hormone Analysis. Sterlitech Blog. Available at: [\[Link\]](#)

- SelfDecode Labs. (n.d.). **Estrone**, LC/MS/MS. Available at: [\[Link\]](#)
- Remage-Healey, L., et al. (2011). Combined Liquid and Solid-Phase Extraction Improves Quantification of Brain Estrogen Content. *Frontiers in Neuroanatomy*, 5, 57. Available at: [\[Link\]](#)
- Noppe, H., et al. (2008). Novel analytical methods for the determination of steroid hormones in edible matrices. *Analytica Chimica Acta*, 611(1), 1-16. Available at: [\[Link\]](#)
- Pullen, F. S., et al. (2019). Derivatization enhances analysis of estrogens and their bioactive metabolites in human plasma by liquid chromatography tandem mass spectrometry. *Journal of Chromatography B*, 1104, 214-222. Available at: [\[Link\]](#)
- Iwamori, T., et al. (2013). Accurate determination of tissue steroid hormones, precursors and conjugates in adult male rat. *Journal of Pharmaceutical and Biomedical Analysis*, 83, 120-127. Available at: [\[Link\]](#)
- Noppe, H., et al. (2008). Novel analytical methods for the determination of steroid hormones in edible matrices. *ResearchGate*. Available at: [\[Link\]](#)
- Remage-Healey, L., et al. (2011). Combined liquid and solid-phase extraction improves quantification of brain estrogen content. *Frontiers in Neuroanatomy*, 5, 57. Available at: [\[Link\]](#)
- Lager, M., et al. (2023). Salting-Out Assisted Liquid-Liquid Extraction for UPLC-MS/MS Determination of Thyroxine and Steroid Hormones in Human Serum and Fish Plasma. *Metabolites*, 13(4), 522. Available at: [\[Link\]](#)
- Adan, C., et al. (1999). Leptin enhances the synthesis of oleoyl-**estrone** from **estrone** in white adipose tissue. *Journal of Molecular Medicine*, 77(4), 335-341. Available at: [\[Link\]](#)
- Hanamatsu, E., et al. (2022). Rapidity and Precision of Steroid Hormone Measurement. *Metabolites*, 12(2), 164. Available at: [\[Link\]](#)
- Stárka, L., et al. (2021). Analytical Methods for the Determination of Neuroactive Steroids. *Physiological Research*, 70(Suppl 4), S637-S651. Available at: [\[Link\]](#)

- Longcope, C., et al. (1982). In vivo studies on the metabolism of estrogens by muscle and adipose tissue of normal males. The Journal of Clinical Endocrinology & Metabolism, 54(6), 1144-1148. Available at: [\[Link\]](#)
- Slemenda, C. W., et al. (1995). A possible role of **estrone** produced in adipose tissues in modulating postmenopausal bone density. Maturitas, 22(1), 9-12. Available at: [\[Link\]](#)

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Sources

- 1. Quantitative determination of estrone by liquid chromatography-tandem mass spectrometry in subcutaneous adipose tissue from the breast in postmenopausal women - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Simultaneous quantification of estrogens and glucocorticoids in human adipose tissue by liquid-chromatography-tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. DSpace [helda.helsinki.fi]
- 4. Current strategies for quantification of estrogens in clinical research - PMC [pmc.ncbi.nlm.nih.gov]
- 5. academic.oup.com [academic.oup.com]
- 6. De Novo Synthesis of Steroids and Oxysterols in Adipocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. academic.oup.com [academic.oup.com]
- 8. selfdecode.com [selfdecode.com]
- 9. A possible role of estrone produced in adipose tissues in modulating postmenopausal bone density - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. hdb.ugent.be [hdb.ugent.be]
- 11. Frontiers | Combined Liquid and Solid-Phase Extraction Improves Quantification of Brain Estrogen Content [frontiersin.org]

- 12. Combined Liquid and Solid-Phase Extraction Improves Quantification of Brain Estrogen Content - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31149261/)]
- 13. Combined liquid and solid-phase extraction improves quantification of brain estrogen content - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31149261/)]
- 14. Rapidity and Precision of Steroid Hormone Measurement - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31149261/)]
- 15. sterlitech.com [sterlitech.com]
- 16. labexperts.com.pl [labexperts.com.pl]
- 17. Derivatization enhances analysis of estrogens and their bioactive metabolites in human plasma by liquid chromatography tandem mass spectrometry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31149261/)]
- 18. researchgate.net [researchgate.net]
- 19. nextadvance.com [nextadvance.com]
- 20. Accurate determination of tissue steroid hormones, precursors and conjugates in adult male rat - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31149261/)]
- 21. biotage.com [biotage.com]
- 22. Highly sensitive determination of estrone and estradiol in human serum by liquid chromatography-electrospray ionization tandem mass spectrometry - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31149261/)]
- 23. thekeep.eiu.edu [thekeep.eiu.edu]
- 24. GC-MS/MS Determination of Steroid Hormones in Urine Using Solid-Phase Derivatization as an Alternative to Conventional Methods - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31149261/)]
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